

# Revaprazan hydrochloride superiority, inferiority, or non-inferiority trials

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## Compound of Interest

Compound Name: Revaprazan Hydrochloride

Cat. No.: B118499

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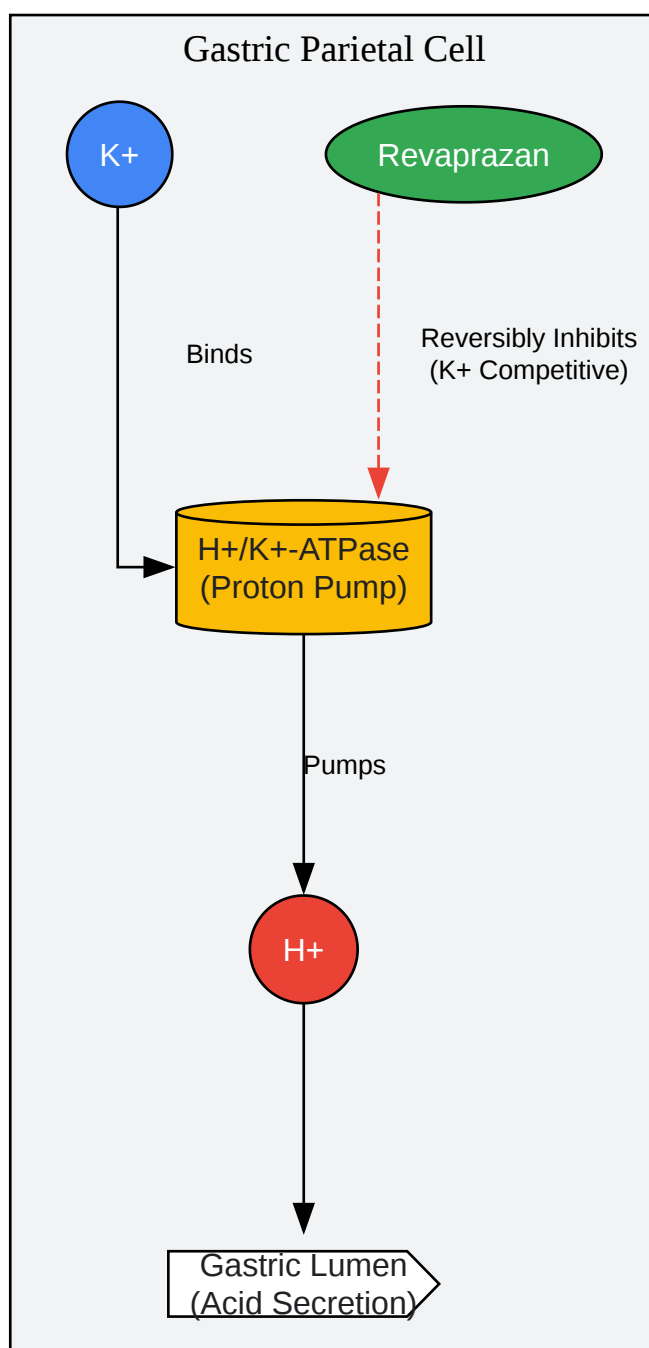
## Revaprazan Hydrochloride: A Comparative Analysis of Clinical Trial Outcomes

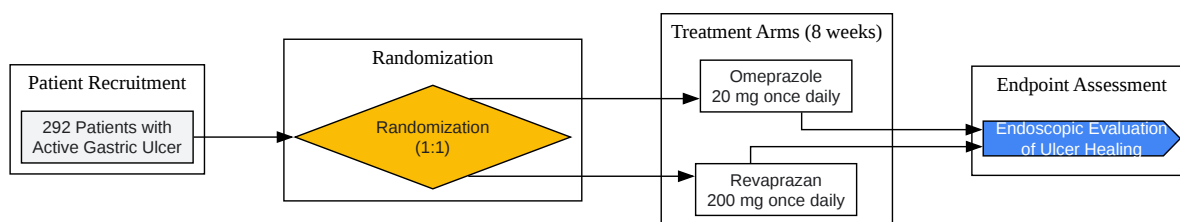
Revaprazan, a potassium-competitive acid blocker (P-CAB), represents a distinct class of acid suppressants compared to traditional proton pump inhibitors (PPIs). This guide provides a comprehensive comparison of **revaprazan hydrochloride** with other acid-suppressing agents, focusing on data from superiority, inferiority, and non-inferiority trials. The information is intended for researchers, scientists, and drug development professionals to offer an objective overview of its clinical performance.

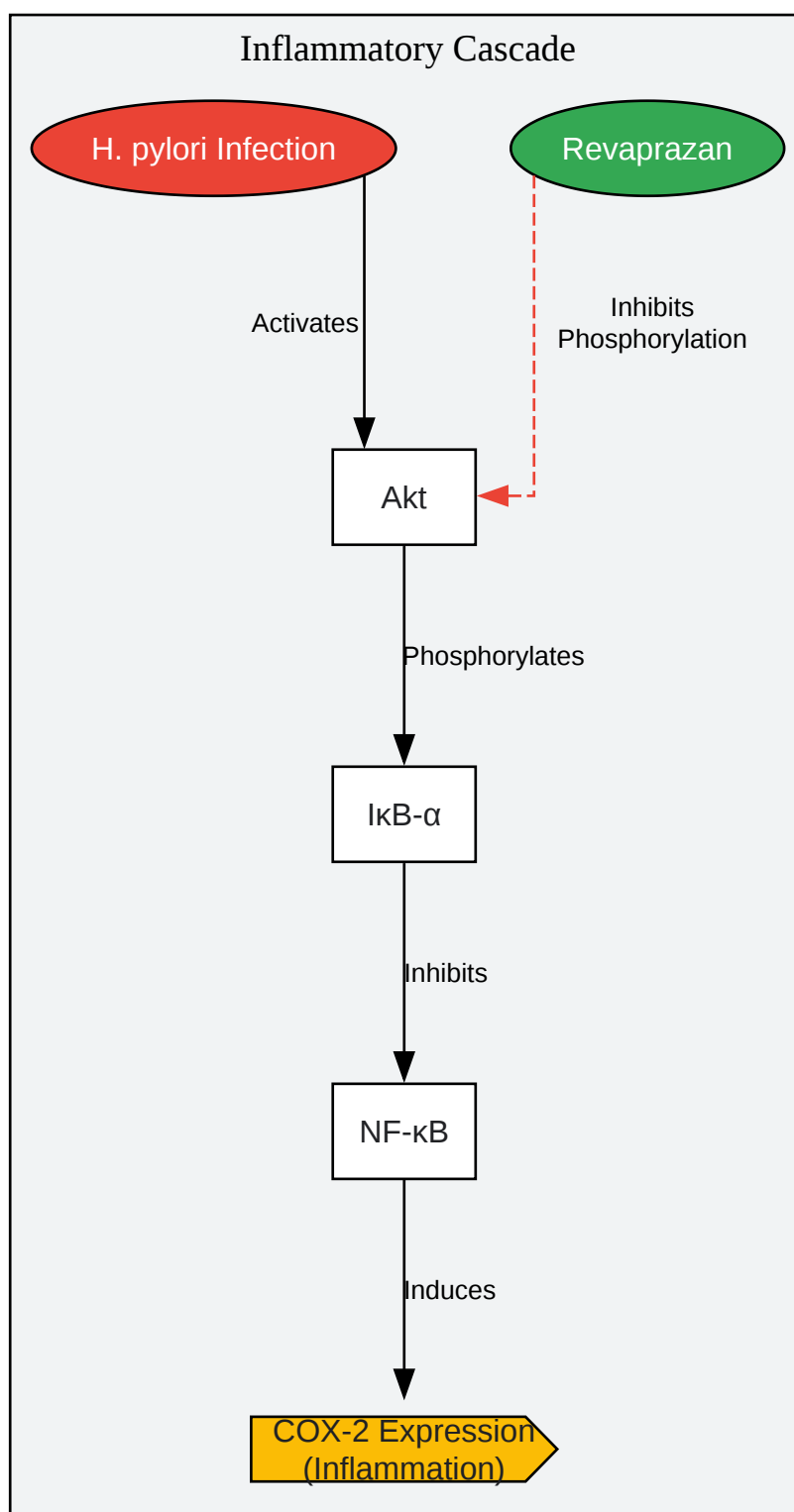
## Mechanism of Action

**Revaprazan hydrochloride** competitively and reversibly inhibits the H<sup>+</sup>/K<sup>+</sup>-ATPase (proton pump) in gastric parietal cells.<sup>[1]</sup> Unlike PPIs, which require activation in an acidic environment and form covalent bonds with the proton pump, revaprazan's action is independent of the parietal cell's secretory state, leading to a more rapid onset of action.<sup>[1]</sup>

Beyond its primary role in acid suppression, revaprazan has demonstrated anti-inflammatory properties. In studies involving *Helicobacter pylori*-infected gastric epithelial cells, revaprazan was shown to inhibit the phosphorylation of Akt, a key component in inflammatory signaling pathways. This action leads to the attenuation of cyclooxygenase-2 (COX-2) expression, a mediator of inflammation.<sup>[2]</sup>







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## References

- 1. Proton-pump inhibitor - Wikipedia [en.wikipedia.org]
- 2. Revaprazan, a novel acid pump antagonist, exerts anti-inflammatory action against Helicobacter pylori-induced COX-2 expression by inactivating Akt signaling - PMC [pmc.ncbi.nlm.nih.gov]
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